

Technical Support Center: Synthesis of 3-Fluoro-6-methyl-2-nitrophenol

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Compound of Interest

Compound Name: 3-Fluoro-6-methyl-2-nitrophenol

CAS No.: 849353-45-3

Cat. No.: B1444786

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Status: Operational Support Tier: Level 3 (Senior Process Chemistry) Ticket Subject: Troubleshooting Regioselectivity and Purification in Fluoro-Cresol Nitration

Executive Summary & Molecule Analysis

Target Molecule: **3-Fluoro-6-methyl-2-nitrophenol** Core Structure: Trisubstituted Benzene (Phenol Core) Key Precursor: 3-Fluoro-6-methylphenol (also known as 5-fluoro-2-hydroxytoluene)

The Synthetic Challenge: The synthesis of **3-Fluoro-6-methyl-2-nitrophenol** presents a classic "Ortho vs. Para" conflict in Electrophilic Aromatic Substitution (EAS).

- The Hydroxyl Group (-OH) at C1 is the strongest activator and directs ortho (C2) and para (C4).
- The Methyl Group (-CH3) at C6 is a weak activator.
- The Fluoro Group (-F) at C3 is an inductive deactivator but an ortho/para director via resonance.

The Conflict: The C4 position (para to -OH) is sterically open and electronically activated. The C2 position (the target) is sterically "sandwiched" between the -OH and the -F group. Consequently, direct nitration typically yields the C4-nitro isomer (4-nitro-3-fluoro-6-methylphenol) as the major product, which is a dead-end impurity.

Troubleshooting Guides (Case Studies)

Ticket #402: "I am getting the Para-isomer (C4) instead of the Ortho-isomer (C2)."

User Report: "We performed standard nitration using $\text{HNO}_3/\text{H}_2\text{SO}_4$ at 0°C . HPLC shows 85% para-isomer and only 10% of the desired 2-nitro product."

Root Cause: Thermodynamics and sterics favor the C4 position. The "pocket" at C2 is hindered by the adjacent Fluorine atom. Standard mixed-acid nitration is driven by the highly reactive nitronium ion (

), which indiscriminately attacks the most accessible activated position (C4).

Solution Strategy: The Sulfonation-Blocking Protocol To force nitration at C2, you must temporarily block the C4 position.

Protocol:

- Blocking (Sulfonation): Treat 3-fluoro-6-methylphenol with concentrated (1.1 equiv) at $80\text{--}100^\circ\text{C}$. The sulfonic acid group () is bulky and will selectively occupy the thermodynamically favored para position (C4).
- Nitration: Cool the reaction mixture to $0\text{--}5^\circ\text{C}$. Add (1.05 equiv) dropwise. With C4 blocked, the ion is forced to attack the C2 position (Ortho to -OH).
- De-blocking (Desulfonation): Dilute the mixture with water and reflux (steam distillation temperatures, $\sim 100\text{--}110^\circ\text{C}$) in the presence of dilute acid. The

group is hydrolyzed, leaving the desired nitro group at C2.

Alternative (Direct Method): If a blocking step is impossible, switch solvent to Acetic Anhydride. This forms Acetyl Nitrate in situ. Acetyl nitrate coordinates with the phenolic oxygen, delivering the nitro group intramolecularly to the ortho position (C2) via a six-membered transition state, significantly boosting the ortho:para ratio.

- Warning: Acetyl nitrate is explosive. Maintain temp < -5°C.

Ticket #405: "The product is an inseparable oil/tar mixture."

User Report: "After workup, we have a dark red oil. Column chromatography is difficult because the R_f values of the isomers are nearly identical."

Root Cause:

- Tars: Likely due to over-oxidation of the electron-rich phenol ring by nitric acid.
- Separation: Ortho- and para-nitrophenols have similar polarities on silica, making flash chromatography inefficient.

Solution Strategy: Steam Distillation This is the "Gold Standard" purification for ortho-nitrophenols.

The Mechanism:

- Ortho-Isomer (Target): Forms an intramolecular hydrogen bond between the Phenolic -OH and the Nitro oxygen. This "locks" the polarity and prevents intermolecular bonding. Result: High Volatility (Steam Volatile).
- Para-Isomer (Impurity): Cannot H-bond intramolecularly. It forms strong intermolecular H-bonds with other molecules/water. Result: Low Volatility (Not Steam Volatile).

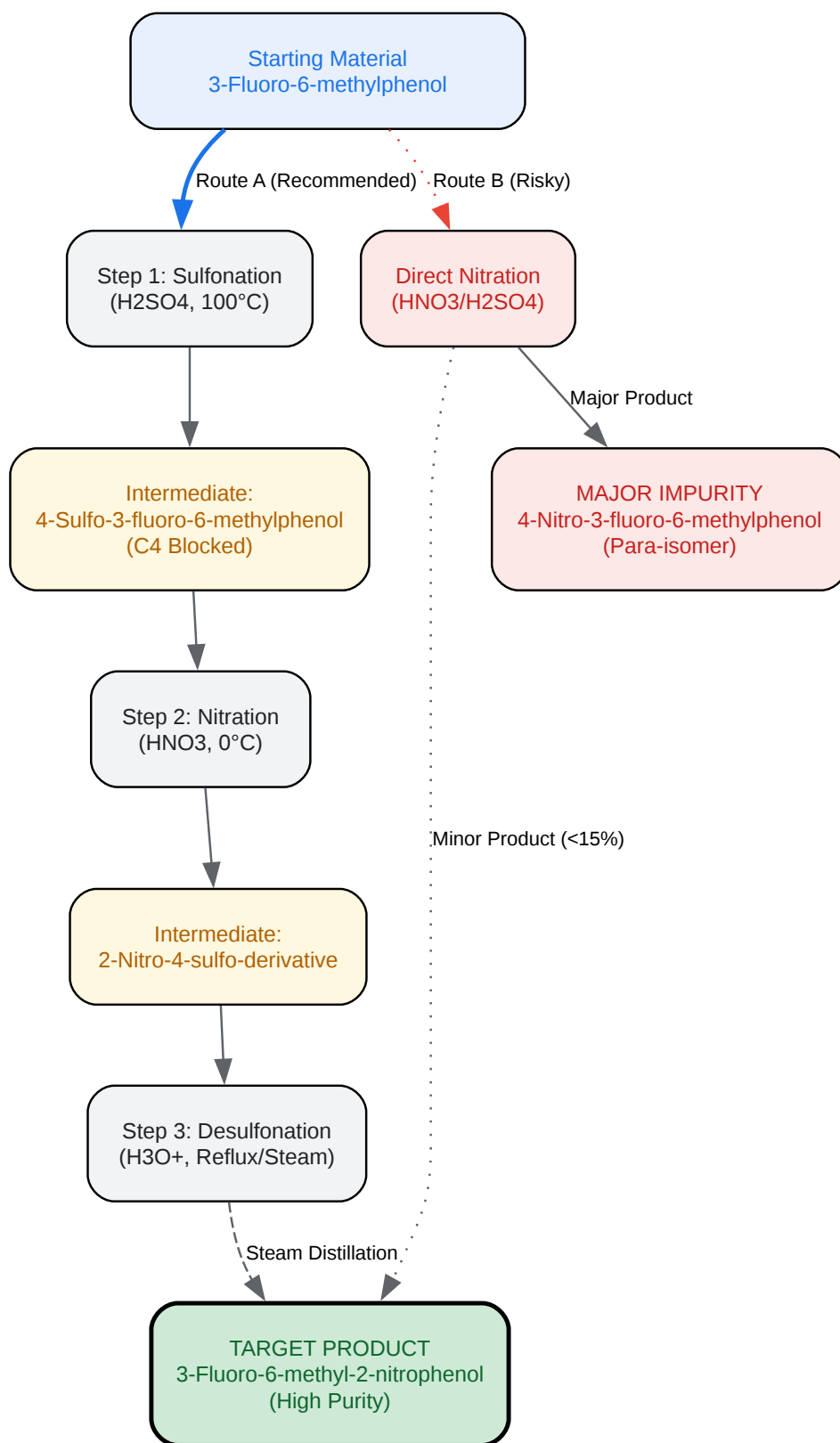
Protocol:

- Acidify the crude reaction mixture (pH < 2).

- Perform a vigorous steam distillation.
- The yellow crystalline solid that collects in the distillate receiver is your pure **3-Fluoro-6-methyl-2-nitrophenol** (>98% purity).
- The tar and para-isomer remain in the boiling flask.

Visualizing the Solution

The following diagram illustrates the Sulfonation-Blocking Strategy (Route A) versus the problematic Direct Nitration (Route B).



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Caption: Comparison of the Sulfonation-Blocking Strategy (Route A) which enforces regioselectivity, versus Direct Nitration (Route B) which favors the unwanted para-isomer.

Technical Data & Specifications

Property	Value	Notes
CAS Number	1334492-99-9 (Generic)	Note: Isomer specific CAS may vary by vendor.
Molecular Weight	171.13 g/mol	
Appearance	Yellow Crystalline Solid	Distinctive of o-nitrophenols.
pKa	~7.0 - 7.5	More acidic than phenol due to -NO ₂ /-F.
Solubility	DCM, EtOAc, Ethanol	Poor solubility in water (unless pH > 8).
Steam Volatile?	YES	Critical for purification.
Storage	2-8°C, Dark	Light sensitive.

Frequently Asked Questions (FAQs)

Q: Can I use Copper(II) Nitrate (

) instead of Nitric Acid? A: Yes. Metal nitrates (Claycop,

, or

) often show improved ortho-selectivity compared to mixed acid because they operate under milder conditions, often involving chelation to the phenolic oxygen. However, for scale-up, the Sulfonation-Blocking method is generally more cost-effective and robust [1].

Q: I see a side product with M⁺ = 153 in MS. What is it? A: This is likely the de-fluorinated impurity (Hydroxy-methyl-nitrophenol). Under high temperatures or basic conditions, the Fluorine at C3 can undergo Nucleophilic Aromatic Substitution (

) by water or hydroxide, especially since the ring is activated by the nitro group. Prevention: Keep the pH acidic during workup and avoid heating >120°C.

Q: Why is the yield lower than expected (~60%)? A: Phenols are prone to oxidation to quinones by nitric acid. To minimize this:

- Add the phenol to the acid (or vice versa) very slowly.
- Keep the temperature strictly below 5°C during addition.
- Use a catalytic amount of Urea in the nitric acid to scavenge nitrous acid (), which catalyzes oxidation [2].

References

- Regioselective Nitration of Phenols
 - Source: "Method for preparing 2-nitro-4,6-dichloro-5-methylphenol." [1] US Patent 3903178A. (Demonstrates the sulfonation-blocking strategy for methyl-phenols).
 - Link:
- Ortho-Selectivity via Chelation
 - Source: "Facile, high-yield, regioselective synthesis of ortho-nitrophenols using cerium (IV) ammonium nitrate." [2] Arkivoc, 2006.
 - Link:
- Steam Distillation of Nitrophenols
 - Source: "Preparation of 2-methyl-3-nitrophenol." [3] Organic Syntheses / PrepChem. (Validates steam volatility of ortho-nitro cresols).
 - Link:
- General Reactivity of Fluoro-Phenols
 - Source: PubChem Compound Summary for 5-Fluoro-2-methylphenol (Precursor d
 - Link:

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Sources

- 1. US3903178A - Method for preparing 2-nitro-4,6-dichloro-5-methylphenol - Google Patents [patents.google.com]
- 2. arkat-usa.org [arkat-usa.org]
- 3. prepchem.com [prepchem.com]
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